

4-Hexylpyridine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Hexylpyridine

Cat. No.: B1330177

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **4-Hexylpyridine**. The information herein is compiled from available Safety Data Sheets (SDS) and chemical databases to ensure a high standard of safety in laboratory and drug development settings.

Hazard Identification and Classification

4-Hexylpyridine is a chemical compound that requires careful handling due to its potential health hazards. While specific toxicity data for **4-Hexylpyridine** is limited, information from related pyridine compounds suggests that it may be harmful if swallowed, comes into contact with skin, or is inhaled.^{[1][2][3][4]} It is also suspected to cause skin and eye irritation.^[2]

GHS Hazard Statements (Potential, based on related compounds):

- H302: Harmful if swallowed.^{[2][4]}
- H315: Causes skin irritation.^[2]
- H319: Causes serious eye irritation.^[2]
- H332: Harmful if inhaled.^{[1][3]}
- H335: May cause respiratory irritation.^[2]

Precautionary Statements (Recommended):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2][5]
- P264: Wash skin thoroughly after handling.[2][5]
- P270: Do not eat, drink or smoke when using this product.[2][4][5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][5]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[4]
- P302+P352: IF ON SKIN: Wash with plenty of water.[2]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]

Physical and Chemical Properties

A summary of the known physical and chemical properties of **4-Hexylpyridine** is provided in the table below. Note that some of this data is estimated.

Property	Value	Source
Molecular Formula	C11H17N	[6][7]
Molecular Weight	163.26 g/mol	[6]
Boiling Point	245.98 °C @ 760.00 mm Hg (est)	[8]
Flash Point	236.00 °F TCC (113.20 °C) (est)	[8]
Vapor Pressure	0.042000 mmHg (est)	[8]
Water Solubility	254.3 mg/L @ 25 °C (est)	[8]
logP (o/w)	4.350	[8]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **4-Hexylpyridine**.

Handling:

- Work in a well-ventilated area, preferably in a certified laboratory chemical fume hood.[[9](#)]
- Avoid contact with skin, eyes, and clothing.[[1](#)][[2](#)]
- Wear appropriate personal protective equipment (PPE), including chemical safety goggles, gloves, and a lab coat.[[3](#)][[10](#)] For tasks with a higher risk of splashing, a face shield should be worn in addition to goggles.[[10](#)]
- Use non-sparking tools and take measures to prevent the build-up of electrostatic charge.[[3](#)]
- Ground and bond containers and receiving equipment.[[1](#)][[3](#)]
- Do not eat, drink, or smoke in areas where **4-Hexylpyridine** is handled.[[1](#)][[2](#)][[4](#)]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[[1](#)][[4](#)][[9](#)]
- Keep away from heat, sparks, open flames, and other ignition sources.[[3](#)][[4](#)][[9](#)]
- Store segregated from incompatible materials such as strong acids, oxidizing agents, and bases.[[3](#)][[9](#)]
- Store in a secured area, accessible only to authorized personnel.[[9](#)]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is recommended to ensure the safety of personnel.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles meeting ANSI Z87.1 standards. A face shield should be worn over goggles during procedures with a high splash potential. [10]	To protect eyes from splashes and vapors.
Skin and Body Protection	Flame-resistant lab coat. [10] Chemical-resistant gloves (e.g., butyl rubber or PVA). [9] Closed-toe shoes. [10]	To prevent skin contact and protect from spills.
Respiratory Protection	Use in a well-ventilated area or chemical fume hood is typically sufficient. If ventilation is inadequate or for large spills, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used. [3]	To prevent inhalation of harmful vapors.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Protocol
Inhalation	Remove the individual to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention. [2] [3] [4]
Skin Contact	Immediately take off all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. [2] Seek medical attention if irritation persists.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [2] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. [2] Seek immediate medical attention. [2] [3] [4]

Accidental Release Measures

In the case of a spill or release, follow these procedures:

- Small Spills: Absorb the spill with an inert, non-combustible material (e.g., sand, earth, vermiculite).[\[1\]](#)[\[2\]](#) Place the absorbed material into a suitable, sealed container for disposal.
- Large Spills: Evacuate the area. Remove all sources of ignition.[\[3\]](#) Ventilate the area.[\[1\]](#) Contain the spill and prevent it from entering drains or waterways. Absorb the spill with an inert material and place it in a designated hazardous waste container.
- Personal Precautions: Wear appropriate PPE, including respiratory protection, during cleanup.[\[3\]](#)

Disposal Considerations

Dispose of **4-Hexylpyridine** and any contaminated materials in accordance with all applicable federal, state, and local regulations. Do not dispose of it in the sewer system. Waste should be

collected in a properly labeled, sealed, and compatible container.[\[9\]](#)

Toxicological Information

Detailed toxicological studies on **4-Hexylpyridine** are not readily available. The information below is based on data for related pyridine compounds and should be considered indicative of potential hazards.

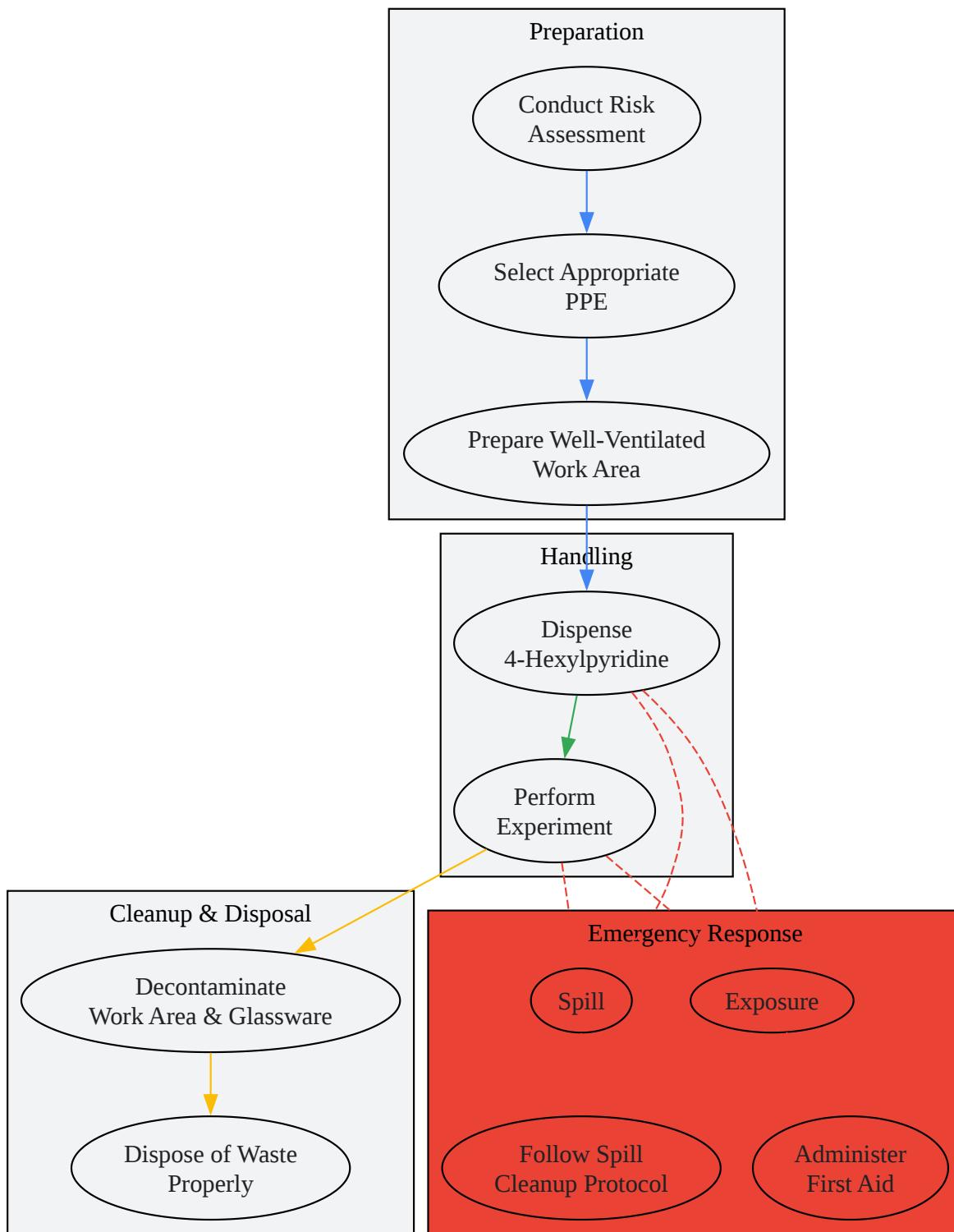
Toxicity Endpoint	Result	Species	Notes
Acute Oral Toxicity	Harmful if swallowed. [2][4] LD50 for a related compound (pyridine) is 891 mg/kg.	Rat	Data for pyridine.
Acute Dermal Toxicity	Harmful in contact with skin.[1][3] LD50 for a related compound (pyridine) is 1121 mg/kg.	Rabbit	Data for pyridine.
Acute Inhalation Toxicity	Harmful if inhaled.[1] [3] LC50 for a related compound (pyridine) is 12.8 mg/L for 4 hours.	Rat	Data for pyridine.
Skin Corrosion/Irritation	May cause skin irritation.[2]	Based on GHS classifications for similar compounds.	
Serious Eye Damage/Irritation	May cause serious eye irritation.[2]	Based on GHS classifications for similar compounds.	
Carcinogenicity	Suspected of causing cancer.[1]	Classification for pyridine.	
Reproductive Toxicity	Suspected of damaging fertility or the unborn child.[1]	Classification for pyridine.	

Experimental Protocols:

Detailed experimental protocols for the toxicological data cited above are not available in the public domain. The data is typically sourced from summary reports and safety data sheets provided by chemical suppliers and regulatory bodies.

Visualizations

Logical Workflow for Safe Handling of 4-Hexylpyridine``dot

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Caption: A generalized experimental workflow for determining the cytotoxicity of a compound like **4-Hexylpyridine**.

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